

Methyl Benzoate: A Comprehensive Technical Guide to its CAS Number and Safety Data

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Compound of Interest

Compound Name: TETS-Methyl benzoate

Cat. No.: B12373083

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This guide provides an in-depth overview of Methyl Benzoate, focusing on its identification, physicochemical properties, and comprehensive safety data. It is intended for researchers, scientists, and professionals in drug development who handle this chemical.

Chemical Identification

Methyl benzoate is an organic compound, specifically the methyl ester of benzoic acid.^[1] It is a colorless liquid with a pleasant, fruity odor, reminiscent of the feijoa tree.^[1] While poorly soluble in water, it is miscible with most organic solvents.^[1] Its primary uses are in perfumery and as a solvent.^[1]

Table 1: Chemical Identifiers for Methyl Benzoate

Identifier	Value
CAS Number	93-58-3
EC Number	202-259-7
Chemical Formula	C ₆ H ₅ COOCH ₃
Molecular Weight	136.15 g/mol
Synonyms	Methyl benzenecarboxylate, Benzoic acid methyl ester
InChI Key	QPJVMBTYPHYUOC-UHFFFAOYSA-N
SMILES String	COC(=O)c1ccccc1

Physicochemical Properties

The physical and chemical characteristics of methyl benzoate are crucial for its proper handling and use in experimental settings.

Table 2: Physicochemical Data for Methyl Benzoate

Property	Value
Appearance	Colorless, clear liquid
Melting Point	-12 °C (lit.)
Boiling Point	198-199 °C (lit.)
Density	1.088 g/mL at 20 °C (lit.)
Solubility in Water	2.1 g/L at 20 °C
Vapor Pressure	<1 mmHg at 20 °C
Vapor Density	4.68 (vs air)
Flash Point	77 °C (170.6 °F) - Pensky-Martens closed cup
Refractive Index	n _{20/D} 1.516 (lit.)

Safety and Hazard Information

Methyl benzoate is classified as harmful if swallowed and is suspected of damaging an unborn child. It is a combustible liquid.

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Statement
Hazard Class	Acute Tox. 4	Acute toxicity (Oral), Category 4
Hazard Class	Repr. 2	Reproductive toxicity, Category 2
Hazard Statement	H302	Harmful if swallowed.
Hazard Statement	H361d	Suspected of damaging the unborn child.
Signal Word	Warning	
Precautionary Statement	P202	Do not handle until all safety precautions have been read and understood.
Precautionary Statement	P264	Wash skin thoroughly after handling.
Precautionary Statement	P270	Do not eat, drink or smoke when using this product.
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Precautionary Statement	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Precautionary Statement	P308 + P313	IF exposed or concerned: Get medical advice/ attention.
Precautionary Statement	P405	Store locked up.
Precautionary Statement	P501	Dispose of contents/container to an approved waste disposal plant.

Toxicity Data

- LD50 Oral (Rat): 1177 mg/kg

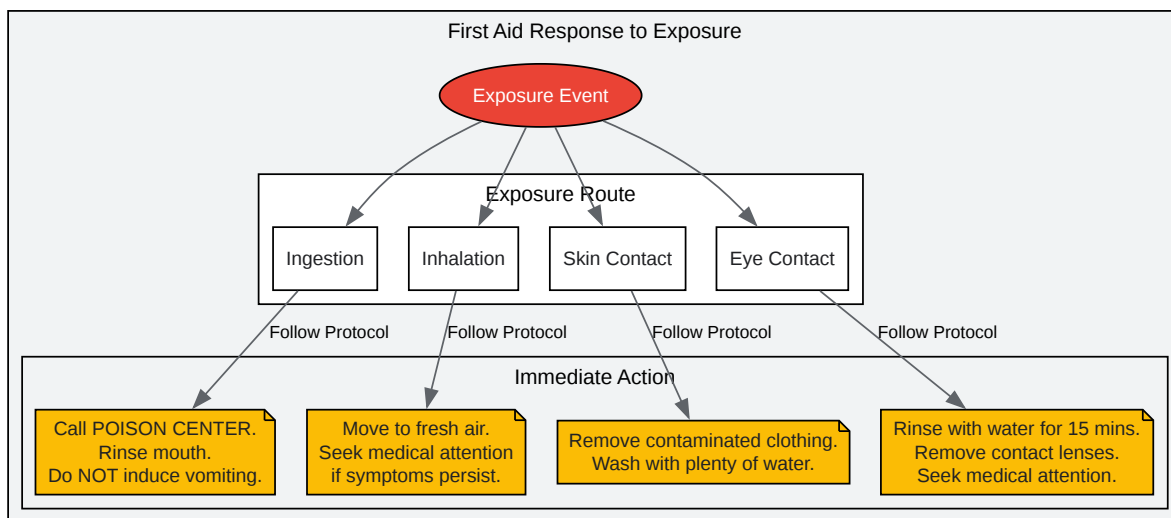
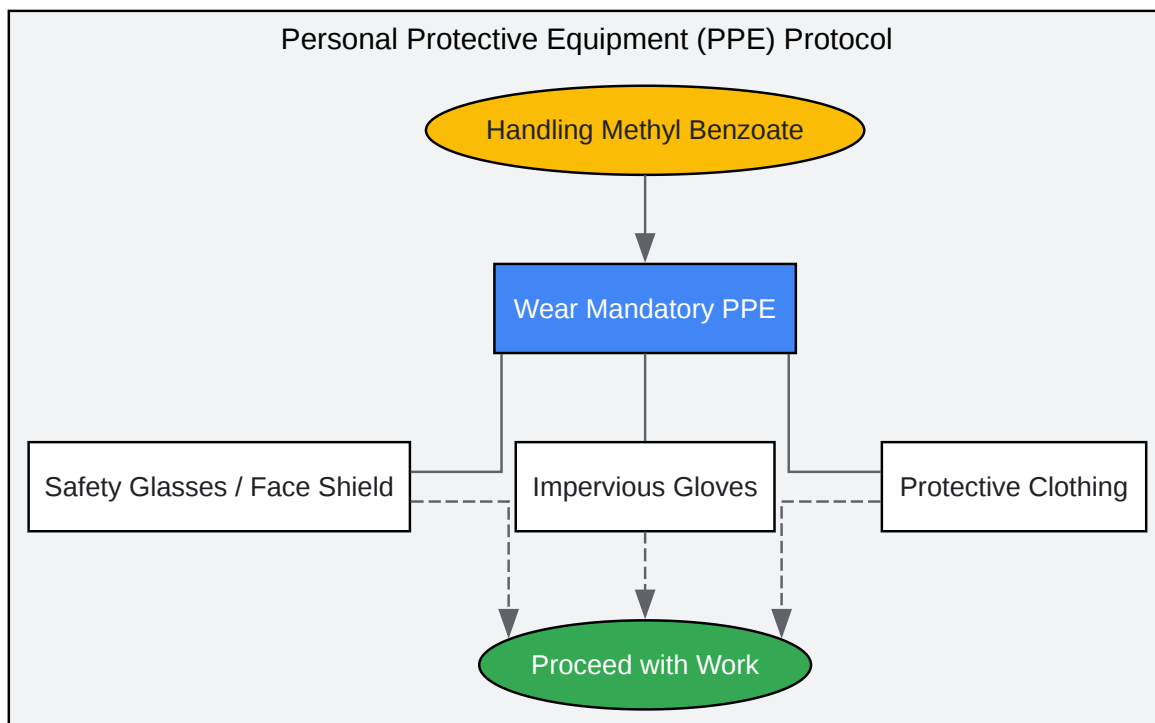
Experimental and Safety Protocols

Strict adherence to safety protocols is mandatory when handling methyl benzoate.

- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Handle in a well-ventilated area or under a local exhaust system. Keep away from heat, sparks, open flames, and other ignition sources. Take measures to prevent the buildup of electrostatic charge. Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep containers tightly closed. Store locked up. The recommended storage temperature is below +30°C.
- **Incompatible Materials:** Strong oxidizing agents, strong bases, and strong reducing agents.

A risk assessment should be conducted to determine the appropriate PPE.

- **Eye/Face Protection:** Use safety glasses with side-shields or a face shield approved under standards such as EN 166 (EU) or NIOSH (US).
- **Skin Protection:** Handle with impervious gloves that have been tested according to EN 374. Use proper glove removal technique. Wear protective work clothing.
- **Respiratory Protection:** If ventilation is inadequate or for high concentrations, use a suitable respirator.



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References

- 1. Methyl benzoate - Wikipedia [en.wikipedia.org]
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